

Personal protective equipment for handling Substance P (7-11)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Substance P (7-11)

Cat. No.: B549626

[Get Quote](#)

Essential Safety and Handling Guide for Substance P (7-11)

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Substance P (7-11)**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks associated with this biologically active peptide.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Substance P (7-11)** is limited, it should be handled as a potentially hazardous substance due to its biological activity. Inhalation, ingestion, or skin contact may cause irritation or allergic reactions.^[1] The following personal protective equipment is mandatory when handling **Substance P (7-11)**.

Equipment	Specification	Purpose
Eye Protection	ANSI Z87.1-compliant safety goggles with side-shields.[1][2]	Protects eyes from splashes or dust.[1]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile or latex).[3] Gloves must be inspected before use.	Prevents skin contact.
Body Protection	Laboratory coat. In case of significant exposure risk, fire/flammable resistant and impervious clothing may be necessary.	Protects skin and clothing from contamination.
Respiratory Protection	Work should be conducted in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator or a full-face respirator should be used.	Minimizes inhalation exposure.

Operational Plan: Step-by-Step Handling

1. Preparation:

- Ensure the work area is clean and well-ventilated, preferably within a fume hood, especially when handling the solid form.
- Assemble all necessary equipment and reagents.
- Verify the immediate availability of a safety shower and eye wash station.
- Don the appropriate PPE as outlined in the table above.

2. Reconstitution (if applicable):

- If the peptide is in solid form, carefully open the vial in a designated containment area or fume hood to prevent dust formation.

- Slowly add the appropriate solvent to the vial.
- Gently swirl or vortex to ensure complete dissolution. Avoid vigorous shaking.

3. Experimental Use:

- Handle all solutions containing **Substance P (7-11)** with care to prevent spills and the generation of aerosols.
- Use appropriate containment measures for the specific experimental procedures.

4. Post-Handling:

- Decontaminate all work surfaces with a suitable cleaning agent.
- Properly dispose of all contaminated materials according to the disposal plan.
- Wash hands thoroughly after handling.

Quantitative Data

Property	Value	Source
CAS Number	51165-05-0	
Molecular Formula	C31H44N6O5S	
Molecular Weight	612.78 g/mol	
Solubility	Soluble in water	

Disposal Plan

All waste materials contaminated with **Substance P (7-11)** must be treated as chemical waste and disposed of in accordance with institutional, local, and national regulations.

- Waste Segregation: Separate liquid and solid waste into clearly labeled, sealed containers. Do not mix with incompatible waste streams.

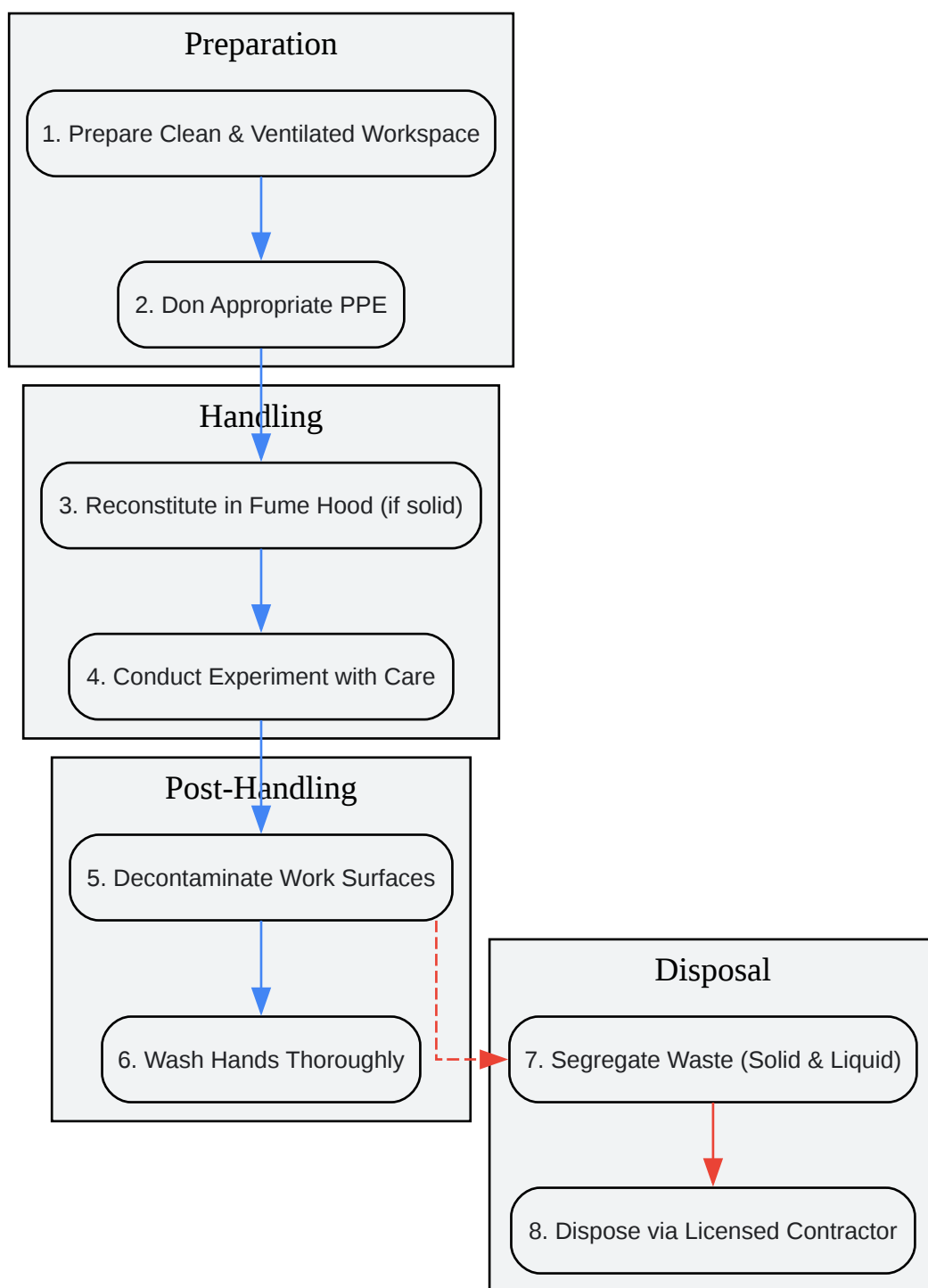
- **Solid Waste:** All contaminated consumables (e.g., pipette tips, vials, gloves) should be placed in a designated and labeled "Hazardous Chemical Waste" container.
- **Liquid Waste:** Collect all aqueous solutions containing **Substance P (7-11)** in a labeled, sealed container for hazardous liquid waste. Do not discharge to sewer systems.
- **Decontamination:** Non-disposable equipment that has come into contact with the peptide should be thoroughly cleaned and decontaminated.
- **Final Disposal:** The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.

Emergency Procedures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water and consult a doctor.
- **Eye Contact:** Rinse with pure water for at least 15 minutes and seek immediate medical attention.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.
- **Spill:** Evacuate personnel to a safe area. Avoid dust formation and breathing vapors, mist, or gas. Wear appropriate PPE. Collect the spillage using spark-proof tools and explosion-proof equipment and place it in a suitable, closed container for disposal.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **Substance P (7-11)**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Substance P (7-11)**.

Note: Detailed experimental protocols for specific applications of **Substance P (7-11)** and its associated signaling pathways were not available in the initial information search. Researchers should consult relevant scientific literature for specific experimental designs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Substance P (7-11)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549626#personal-protective-equipment-for-handling-substance-p-7-11]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com